

Technical Support Center: 2-Aminoisonicotinic Acid Salt Optimization

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Compound of Interest

Compound Name: *2-Aminoisonicotinic acid
hydrochloride*

CAS No.: *1185560-43-3*

Cat. No.: *B1371605*

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Status: Active Topic: Salt Screen & Optimization Molecule Class: Amphoteric Pyridine

Derivative Key Challenge: Zwitterionic lattice stability, narrow

window, disproportionation risk.

Core Technical Analysis: The "Zwitterion Trap"

Before troubleshooting, you must understand why 2-AINA is failing in your standard screens.

The Mechanism: 2-Aminoisonicotinic acid exists primarily as a zwitterion in the solid state. The proton moves from the carboxylic acid (Position 4) to the pyridine ring nitrogen (Position 1).^[1]

- Acidic Site (

): Carboxylic acid.^[1]
- Basic Site (

): Pyridine Nitrogen (enhanced by the 2-amino electron donation, but suppressed by the 4-carboxyl withdrawal).

The Consequence: The zwitterionic crystal lattice is held together by strong electrostatic forces (high melting point $>300^{\circ}\text{C}$, low solubility). To form a salt, you must overcome this lattice energy. Weak acids or bases will fail because they cannot compete with the internal zwitterionic bond.

Troubleshooting Guide (Q&A Format)

Issue 1: "I tried standard acids (Fumaric, Tartaric), but I keep recovering the free base."

Diagnosis: Insufficient

driving force. Technical Explanation: For a stable salt, the difference between the drug's and the counter-ion's

(
) should ideally be

(and preferably

).^[2]

- The basic nitrogen of 2-AINA has a

of approx. 3.5.

- Fumaric Acid (

):

.^[1]^[3] Result: Unstable complex or no reaction.

- Tartaric Acid (

):

[1][3] Result: Failure.

Solution: Switch to Class 1 Strong Acids (Sulfonic acids or Mineral acids).[1] You need an acid with a

Recommended Counter-ion Panel: | Counter-ion |

|

(Est.)[1] | Risk Profile | | :--- | :--- | :--- | :--- | | Methanesulfonic Acid (Mesylate) | -1.9 | ~5.4 | Low. Excellent solubility; forms stable salts.[1] | | Hydrochloric Acid (HCl) | -6.0 | ~9.5 | Medium. Volatility risk; common ion effect in vivo.[1] | | p-Toluenesulfonic Acid (Tosylate) | -1.3 | ~4.8 | Low. Good crystallinity; UV active (easy detection).[1] | | Sulfuric Acid (Sulfate) | -3.0 | ~6.5 | High. Hygroscopicity risk; often forms hydrates.[1] |

Issue 2: "My reaction mixture turns into a sticky oil/gum instead of crystals."

Diagnosis: "Oiling Out" due to high supersaturation or solvent impurity. Technical Explanation: 2-AINA salts are highly polar.[1] In non-polar solvents (DCM, Hexane), they phase separate into an amorphous oil (liquid-liquid phase separation) rather than crystallizing.

Corrective Protocol: The "Antisolvent Cycling" Method Do not simply evaporate the solvent.[1] Use this thermodynamic control loop:

- Dissolution: Dissolve free base in a polar protic solvent (Methanol or Water/Ethanol 10:90).
- Acid Addition: Add 1.05 equivalents of acid (e.g., Methanesulfonic acid).
- Seeding:Crucial Step. If you lack seeds, scratch the glass or use a sonication burst.
- Antisolvent Addition: Slowly add a polar aprotic solvent (Acetone or IPA).[1] Avoid non-polar antisolvents like Hexane initially.
- Temperature Cycling: Cycle between 5°C and 40°C. This ripens the oil droplets into crystals (Ostwald Ripening).[1]

Issue 3: "The salt forms, but turns back into the free base in water."[1]

Diagnosis: Disproportionation driven by

[4] Technical Explanation: When a salt of a weak base (like 2-AINA) is dissolved in water, it creates an acidic microenvironment.[1] If the solution pH drops below the

(the pH where salt solubility = free base solubility), the salt is stable.[1][2] However, if the salt is too soluble, the high concentration pushes the equilibrium back toward the insoluble zwitterionic free base.

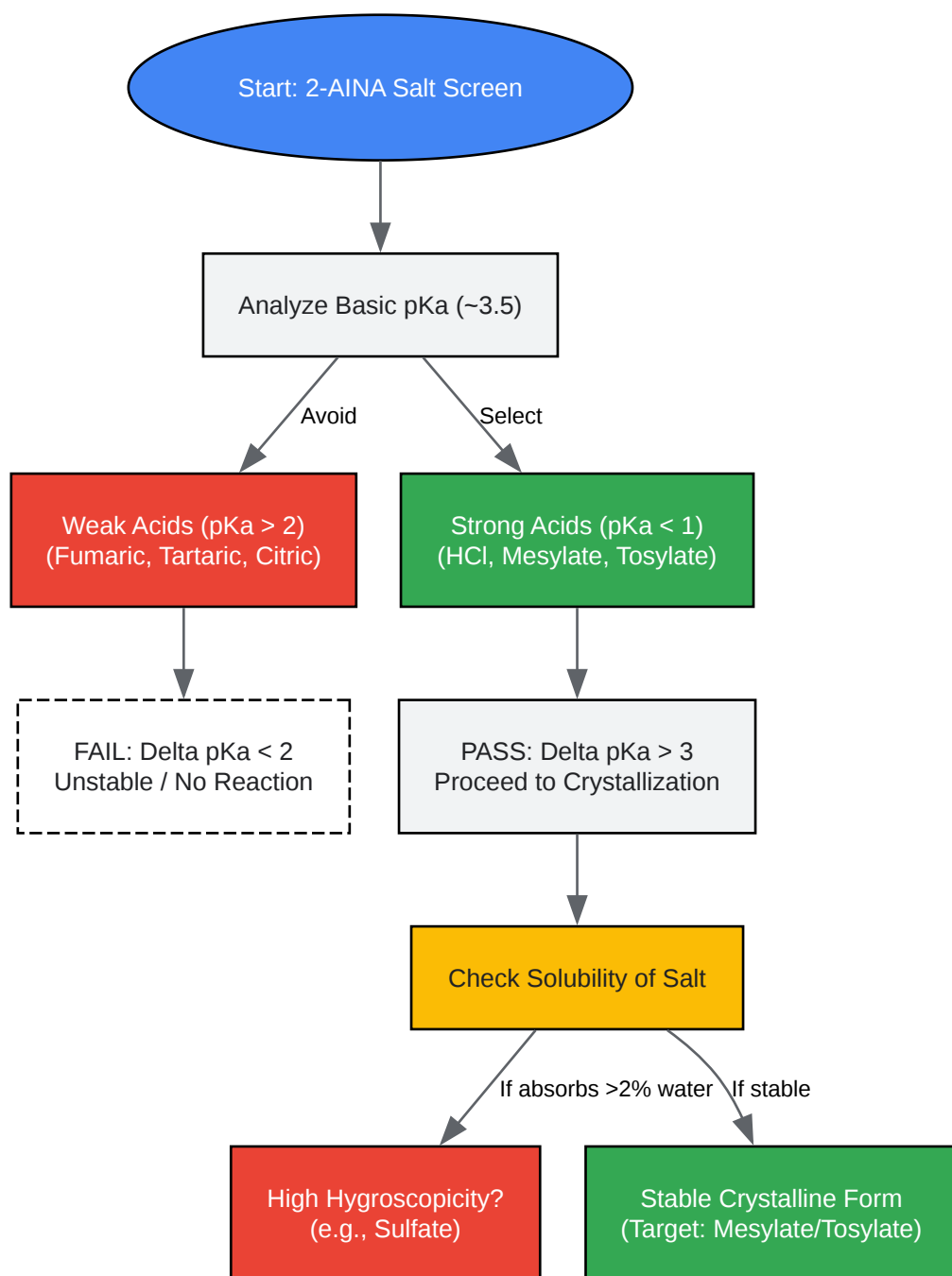
The Fix:

- Avoid Water for Isolation: Wash filter cakes with anhydrous Acetone or IPA, not water.
- Excess Acid: Ensure a slight excess of acid (1.1 eq) during crystallization to suppress the pH below the disproportionation point.
- Solid State Stability: Store in a desiccator. Moisture uptake can trigger disproportionation in the solid state (solution-mediated transformation in adsorbed water layers).[1]

Visualized Protocols

A. Counter-ion Selection Logic

This decision tree guides your selection based on the specific amphoteric nature of 2-AINA.[1]

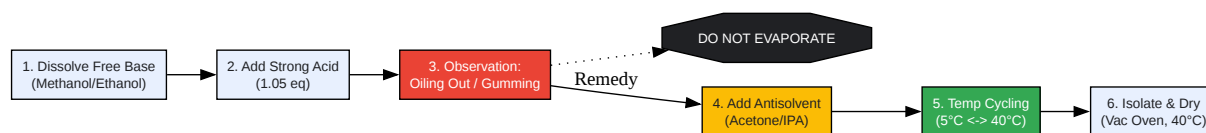


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Figure 1: Decision matrix for selecting counter-ions for 2-Aminoisonicotinic acid, prioritizing strong acids to overcome the zwitterionic lattice.

B. "Oiling Out" Mitigation Workflow

Use this workflow when the reaction yields a gum/oil.[1]



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Figure 2: Step-by-step thermodynamic control loop to resolve oiling out issues during salt formation.

Experimental Protocol: Mesylate Salt Formation

Based on standard optimization for amphoteric pyridines.

Objective: Isolate the Monomesylate salt of 2-Aminoisonicotinic acid.

- Preparation: Suspend 1.0 g (7.24 mmol) of 2-Aminoisonicotinic acid in 10 mL of Methanol (HPLC grade).
 - Note: It will likely be a slurry, not a solution.
- Acid Addition: Slowly add 0.52 mL (8.0 mmol, 1.1 eq) of Methanesulfonic acid (>99%).
 - Observation: The slurry should clear as the salt forms and dissolves. If not, heat to 50°C.
- Crystallization:
 - Cool to Room Temperature (RT).
 - Add Ethyl Acetate or Acetone dropwise until slight turbidity persists (cloud point).
 - Stir at RT for 2 hours. If oil forms, reheat to 50°C and cool slower (10°C/hour).
- Isolation: Filter the white precipitate under nitrogen/vacuum.
- Washing: Wash the cake with 2 mL of cold Acetone/Methanol (9:1). Do not wash with water.

- Drying: Dry in a vacuum oven at 45°C for 12 hours.

References

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